

Technical Guide to the Safe Handling of 3-Nitro-1-pyrenol-d8

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Compound of Interest

Compound Name: 3-Nitro-1-pyrenol-d8

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Disclaimer: A specific Safety Data Sheet (SDS) for **3-Nitro-1-pyrenol-d8** is not publicly available. This guide has been compiled using safety data from the non-deuterated parent compound, 3-Nitro-1-pyrenol (CAS 86674-49-9), and other structurally related nitroaromatic compounds. The toxicological properties are predicted to be very similar. Researchers must treat this compound with extreme caution and perform a full risk assessment before use. This material is intended for research use only.

Introduction

3-Nitro-1-pyrenol-d8 is a deuterated derivative of 3-Nitro-1-pyrenol, a mutagenic agent.^[1] Like other nitroaromatic compounds, it poses significant health risks due to its potential toxicity and mutagenicity.^[2] The nitro functional group makes these compounds energetically reactive and often toxic; their metabolism can lead to the formation of DNA adducts, resulting in mutagenic and carcinogenic effects.^{[2][3]} This document provides a comprehensive guide to the safe handling, storage, and emergency procedures for **3-Nitro-1-pyrenol-d8**, based on the known hazards of analogous compounds.

Hazard Identification and Classification

While a specific GHS classification for **3-Nitro-1-pyrenol-d8** is unavailable, related nitroaromatic compounds are classified as highly toxic. The primary hazards are acute toxicity via oral, dermal, and inhalation routes, and potential for organ damage through prolonged or repeated exposure.

Anticipated GHS Classification:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	H373: May cause damage to organs (Kidney, Liver, Heart, Blood) through prolonged or repeated exposure
Hazardous to the Aquatic Environment, Long-Term	Category 3	H412: Harmful to aquatic life with long lasting effects

This classification is based on the hazardous properties of 3-Nitroaniline and is provided for guidance only.

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Physical and Chemical Properties

Limited data is available for the deuterated compound. The properties of the parent compound, 3-Nitro-1-pyrenol, are listed below.

Property	Value
Molecular Formula	<chem>C16H9NO3</chem> (Parent) [1] [4]
<chem>C16HD8NO3</chem> (Deuterated)	
Molecular Weight	263.25 g/mol (Parent) [1] [4]
Appearance	Solid (Anticipated)
Storage Temperature	Room Temperature [1]
CAS Number	86674-49-9 (Parent) [1] [4]

Experimental Protocols: Safe Handling and Use

All work with **3-Nitro-1-pyrenol-d8** must be performed within a certified chemical fume hood. A designated area and specific standard operating procedures (SOPs) are mandatory.

4.1 Engineering Controls

- Primary: Use a certified chemical fume hood with sufficient airflow.
- Secondary: Ensure the laboratory is well-ventilated. Access to a safety shower and eyewash station is critical.

4.2 Personal Protective Equipment (PPE)

The following PPE is mandatory when handling this compound.

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles and a face shield. [3]
Hand Protection	Chemical-resistant gloves (e.g., nitrile). Double-gloving is recommended. [3]
Body Protection	Flame-retardant laboratory coat, long pants, and closed-toe shoes. [3]
Respiratory	Not required if work is performed within a certified fume hood. For emergencies, a self-contained breathing apparatus (SCBA) is necessary.

4.3 Handling Protocol

- Preparation: Designate a specific area within the fume hood for the experiment. Cover the work surface with absorbent, disposable bench paper.
- Weighing: Weigh the solid compound within the fume hood. Use non-sparking spatulas.[\[3\]](#)
- Manipulation: Handle the compound with care, avoiding the creation of dust.[\[5\]](#) Keep containers tightly closed when not in use.
- Decontamination: After handling, wipe down the designated area and all equipment with an appropriate solvent (e.g., ethanol), followed by soap and water.
- Waste: All contaminated materials (gloves, bench paper, pipette tips) must be disposed of as hazardous chemical waste.[\[6\]](#)

Storage and Disposal

5.1 Storage Protocol

- Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames.[\[3\]](#)[\[6\]](#)
- Keep containers tightly closed and clearly labeled.

- Segregate from incompatible materials such as strong acids, bases, and oxidizing agents.[3]
[6]
- Store in a locked cabinet or an area accessible only to authorized personnel.[7]

5.2 Disposal Protocol

- All waste containing **3-Nitro-1-pyrenol-d8** is considered hazardous waste.
- Never dispose of this compound down the drain or in regular trash.[6]
- Collect all solid and liquid waste in clearly labeled, sealed containers.
- Consult your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.[6]

Emergency Procedures

6.1 Accidental Release or Spill

A spill of this compound must be treated as a serious incident.

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6.2 First-Aid Measures

Immediate medical attention is required for any exposure.

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- Inhalation: Move the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or doctor immediately.
- Skin Contact: Take off immediately all contaminated clothing. Wash the skin with plenty of soap and water. Call a POISON CENTER or doctor immediately if you feel unwell.
- Eye Contact: Rinse eyes cautiously with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing and seek immediate medical

attention.

- Ingestion: Immediately call a POISON CENTER or doctor. Rinse mouth with water. Do NOT induce vomiting.

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